

safe handling and long-term storage of trimethyl thiophosphate

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Compound of Interest

Compound Name: Trimethyl thiophosphate

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Technical Support Center: Trimethyl Thiophosphate (TMPS)

This guide provides comprehensive technical support for researchers, scientists, and drug development professionals on the safe handling and long-term storage of **trimethyl thiophosphate** (CAS No. 152-18-1). The information herein is synthesized from authoritative safety data sheets and established chemical handling protocols to ensure scientific integrity and promote a culture of safety in the laboratory.

Chemical and Physical Properties

A foundational understanding of **trimethyl thiophosphate's** (TMPS) properties is critical for safe handling.

Property	Value	Source
Molecular Formula	C ₃ H ₉ O ₃ PS	[1] [2] [3] [4]
Molecular Weight	156.14 g/mol	[1] [2] [3] [4]
Appearance	Colorless to off-white liquid	[1] [5]
Boiling Point	82 °C at 20 Torr	[2]
Density	1.219 g/mL	[2]
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol. [2] Water solubility is 7230 mg/L. [6]	
Vapor Pressure	1.730 mm Hg	[6]

Hazard Identification and Personal Protective Equipment (PPE)

TMPS is classified as a hazardous substance and requires stringent safety protocols.[\[5\]](#)[\[7\]](#)

Primary Hazards:

- Acute Toxicity: Harmful if swallowed and fatal if inhaled.[\[5\]](#)
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[\[5\]](#)[\[7\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.[\[5\]](#)[\[8\]](#)

Recommended Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to mitigate exposure risks.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly sealing safety goggles or a face shield.[9]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[8][10]	Prevents skin contact, which can cause irritation and potential absorption.
Skin and Body Protection	Lab coat, and for larger quantities, a chemical-resistant apron.[8][10]	Minimizes the risk of skin contact from spills or splashes.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[5][10] If exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary.	TMPS is fatal if inhaled, making respiratory protection a critical control measure.

Long-Term Storage Protocol

Proper storage is crucial to maintain the stability and integrity of **trimethyl thiophosphate** and to prevent hazardous situations.

Step-by-Step Storage Procedure:

- Container Selection: Store in the original, tightly sealed container.[7] If transferring is necessary, use a container made of compatible material.
- Storage Environment: Keep the container in a cool, dry, and well-ventilated area.[8] A recommended storage temperature is 2-8°C, under a nitrogen atmosphere.[2]
- Incompatible Materials: Store away from strong bases and oxidizing agents.[8]
- Labeling: Ensure the container is clearly labeled with the chemical name, concentration, and associated hazards.

- **Inventory Management:** Maintain a detailed log of the chemical's acquisition date, opening date, and quantity.

Troubleshooting Guide

This section addresses common issues that may arise during the handling and storage of TMPS.

Issue	Potential Cause(s)	Recommended Action(s)
Visible degradation or discoloration of the liquid.	- Exposure to air, moisture, or light.- Incompatibility with storage container.	- Immediately move the container to a fume hood.- Review storage conditions and ensure they meet the recommended guidelines.- If the container is compromised, transfer the chemical to a suitable, clean, and dry container under an inert atmosphere.- Dispose of the degraded material according to hazardous waste protocols.
A strong, unpleasant odor is detected in the storage area.	- A leak from the container seal.- A spill has occurred.	- Evacuate the immediate area.- If safe to do so, and with appropriate PPE, check the container for any leaks.- If a leak is found, tighten the cap or transfer the contents to a new container.- If a spill is present, follow the spill cleanup procedure outlined in Section 5.
Crystallization or precipitation in the liquid.	- Storage at a temperature below its freezing point.- Contamination.	- Gently warm the container in a water bath to redissolve the material. Do not use direct heat.- If the material does not redissolve, it may be contaminated and should be disposed of as hazardous waste.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **trimethyl thiophosphate**.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air and keep them at rest. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [7] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [7] [8] [9]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [7] [8] [9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [7] [9]

Spill Cleanup Protocol

A minor chemical spill can be managed by trained laboratory personnel following these steps. For large spills, evacuate the area and contact emergency services.

Step-by-Step Spill Cleanup:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area.[\[11\]](#)

- Don PPE: Put on the appropriate personal protective equipment, including respiratory protection.[11]
- Contain the Spill: Use an inert, non-combustible absorbent material like sand, earth, or commercial sorbent to contain the spill.[12]
- Absorb the Spill: Cover the spill with the absorbent material, working from the outside in.[12]
- Collect the Waste: Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.[11]
- Decontaminate the Area: Clean the spill area with soap and water.[13]
- Dispose of Waste: Label the waste container and dispose of it according to local, state, and federal regulations.[7][14]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9]
- Specific Hazards: When heated to decomposition, TMPS can emit toxic fumes of phosphorus oxides.[15]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[9]

Frequently Asked Questions (FAQs)

Q1: What are the primary decomposition products of **trimethyl thiophosphate**? A1: Upon combustion, **trimethyl thiophosphate** can produce toxic fumes, including phosphorus oxides and sulfur oxides.[16] Thermal decomposition may also yield carbon monoxide and carbon dioxide.

Q2: Can I store **trimethyl thiophosphate** at room temperature? A2: While short-term storage at room temperature may be acceptable, long-term storage at 2-8°C is recommended to ensure stability and minimize degradation.[2]

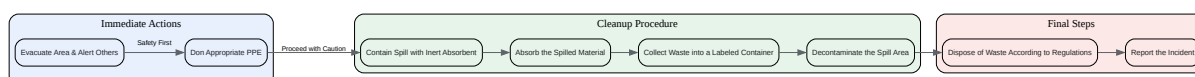
Q3: Is **trimethyl thiophosphate** sensitive to moisture? A3: Yes, organophosphate esters can be sensitive to moisture, which can lead to hydrolysis.[17] It is crucial to store it in a dry environment and keep the container tightly sealed.

Q4: What should I do if my gloves become contaminated with **trimethyl thiophosphate**? A4: If your gloves are contaminated, remove them immediately, avoiding contact with your skin, and wash your hands thoroughly with soap and water. Dispose of the contaminated gloves as hazardous waste.

Q5: How should I dispose of empty **trimethyl thiophosphate** containers? A5: Empty containers may still retain product residue and should be treated as hazardous waste.[18] They should be disposed of in accordance with institutional and regulatory guidelines for hazardous waste disposal.

Visual Workflow: Spill Response

The following diagram outlines the critical steps for responding to a **trimethyl thiophosphate** spill.



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Caption: Workflow for a safe and effective response to a **trimethyl thiophosphate** spill.

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